

NADPH tetrasodium salt solubility and stability

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Compound Focus: Nadph tetrasodium salt

CAS No.: 2646-71-1

Cat. No.: S649674

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NADPH Tetrasodium Salt: Core Technical Data

The table below summarizes the key physical and chemical characteristics of **NADPH tetrasodium salt** for your experimental planning [1] [2] [3].

Property	Specification	Source / Assay
CAS Number	2646-71-1	[1] [2] [4]
Molecular Formula	$C_{21}H_{26}N_7Na_4O_{17}P_3$ (anhydrous basis)	[1] [2]
Molecular Weight	833.35 g/mol (hydrate form); 741.4 g/mol (anhydrous calc.)	[1] [2]
Purity	≥90% to ≥95%	HPLC [1] [4]
Appearance	White to light yellow powder	[1] [4]
Solubility in Water	50 mg/mL (clear, yellow solution)	[1] [4]
Solubility in DMSO/EtOH	Insoluble	[3]
Long-Term Storage	-20°C, desiccated (hygroscopic)	[1] [4]

Experimental Protocols and Handling

Proper handling is critical for maintaining the integrity of NADPH in your experiments due to its sensitivity.

Preparation of Stock Solutions

- **Reconstitution:** Use pure, deionized water to prepare stock solutions. A common concentration is **50 mg/mL** [1] [4].
- **Aliquoting:** Immediately after dissolution, aliquot the stock solution into single-use vials to minimize freeze-thaw cycles and oxidative degradation [4].
- **Storage:** Store aliquots at **-20°C**. Under these conditions, stock solutions are typically stable for up to **2 months** [4].

Critical Stability Considerations

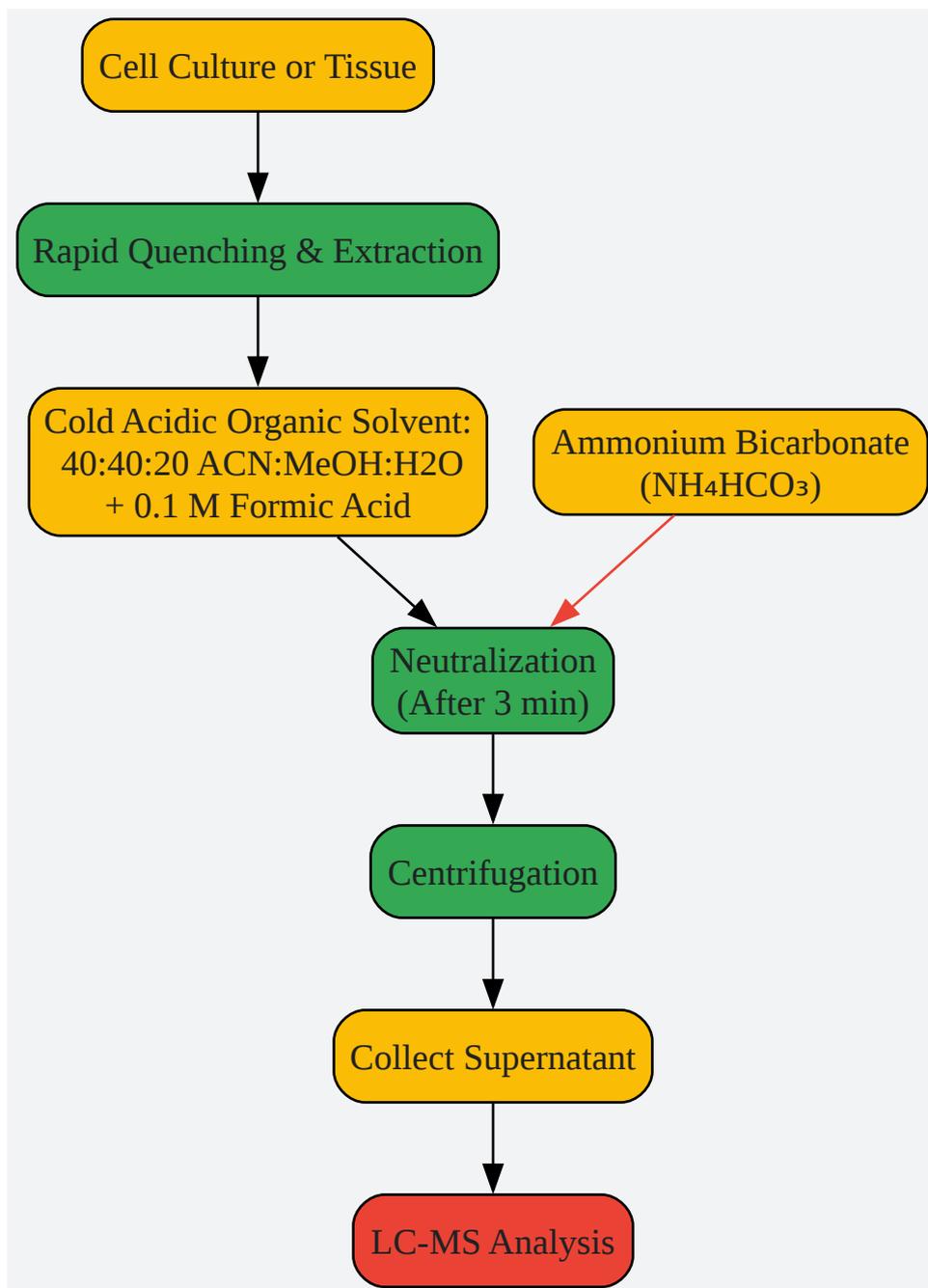
- **pH Stability:** NADPH is **unstable in acidic media**. Stock solutions should be prepared at approximately **pH 8** to ensure stability [1].
- **Temperature and Light:** The solid form and solutions are sensitive to light and moisture. Always store protected from light and handle the hygroscopic powder in a desiccated environment [2] [4].

Advanced Extraction for Accurate Quantification

Accurately measuring intracellular NADPH/NADP⁺ ratios is challenging due to metabolite interconversion during extraction. The following method, validated with LC-MS, minimizes this issue [5]:

- **Quenching and Extraction:** Use a cold (**4°C**) organic solvent mixture of **acetonitrile:methanol:water (40:40:20) containing 0.1 M formic acid**.
- **Rapid Neutralization:** Precisely 3 minutes after adding the extraction solvent, neutralize the mixture with **ammonium bicarbonate (NH₄HCO₃)**. This step is crucial to halt acid-catalyzed degradation of NADPH while preventing interconversion [5].
- **Sample Analysis:** Analyze the neutralized extracts using LC-MS. Avoid drying and reconstituting the samples, as this can lead to significant analyte loss [5].

This workflow is summarized in the following diagram:



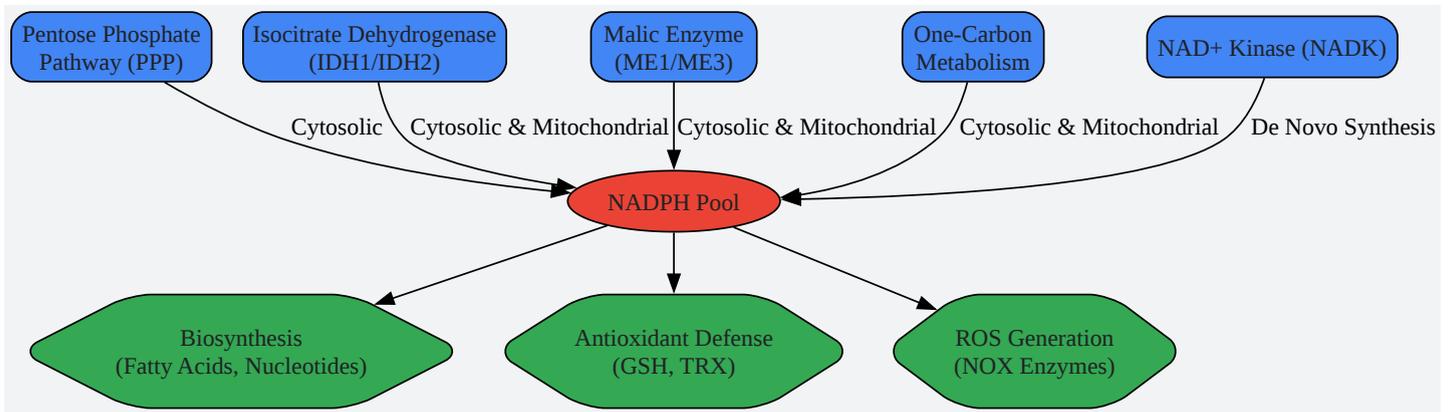
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Biological Functions and Metabolic Pathways

NADPH is an essential electron donor in cells, primarily driving biosynthetic processes and maintaining redox balance. Its functions can be categorized into three main areas [6] [7]:

- **Reductive Biosynthesis:** NADPH provides reducing power for the *de novo* synthesis of **fatty acids, cholesterol, amino acids, and nucleotides** [6] [7].
- **Antioxidant Defense:** NADPH is required to regenerate reduced **glutathione (GSH)** and **thioredoxin (TRX)**, which are key components of the cellular machinery that scavenges reactive oxygen species (ROS) like H_2O_2 [6] [7].
- **Free Radical Generation:** NADPH oxidases (NOX) use NADPH to generate superoxide free radicals, which play roles in immune defense and cellular signaling [7] [8].

These functions are supplied by NADPH generated through several key metabolic pathways, with the relative contribution of each pathway varying by cell type and metabolic demand [6] [7].



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Key Considerations for Research and Drug Development

- **Cancer Metabolism:** Many cancer cells upregulate NADPH production to support rapid proliferation and combat oxidative stress. Targeting NADPH homeostasis, such as through inhibition of key enzymes like G6PD in the PPP, is an active area of therapeutic investigation [7].
- **Oxidative Stress Sensitivity:** Cells reliant on a single pathway for NADPH, such as red blood cells depending solely on the PPP, are exceptionally vulnerable to oxidative damage. This is the basis for conditions like G6PD deficiency [6].

- **Analytical Vigilance:** The documented instability of NADPH and potential for interconversion with NADP⁺ during sample preparation mean that the choice of extraction protocol and analytical method is paramount for obtaining accurate biochemical data [5].

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